

Arteannuin A CAS number and molecular formula

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Compound of Interest

Compound Name: Arteannuin A

Cat. No.: B135959

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In-Depth Technical Guide to Arteannuin A

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **Arteannuin A**, a sesquiterpenoid natural product isolated from *Artemisia annua*. While its close relatives, Artemisinin and Arteannuin B, have been extensively studied for their potent biological activities, **Arteannuin A** remains a less-characterized compound. This document collates the available chemical and physical data for **Arteannuin A**, outlines the known synthetic and isolation methodologies based on existing literature, and highlights the significant knowledge gaps regarding its biological activity and mechanism of action. The information is presented to support further research and drug development efforts centered on this natural product.

Chemical and Physical Properties

Arteannuin A is a sesquiterpenoid lactone with a distinct chemical structure. The primary identification and property data for **Arteannuin A** are summarized in the table below.

| Property | Value |
|----------------------|--|
| CAS Number | 82442-48-6 |
| Molecular Formula | C ₁₃ H ₁₈ O ₂ |
| Molecular Weight | 206.28 g/mol |
| Physical Description | Powder |
| Source | Artemisia annua |

Table 1: Chemical and Physical Data for **Arteannuin A**.

Synthesis and Isolation

Detailed experimental protocols for the synthesis and isolation of **Arteannuin A** are not widely available in modern, easily accessible literature. The primary sources of this information are older publications, for which full experimental details are not readily obtainable through standard databases.

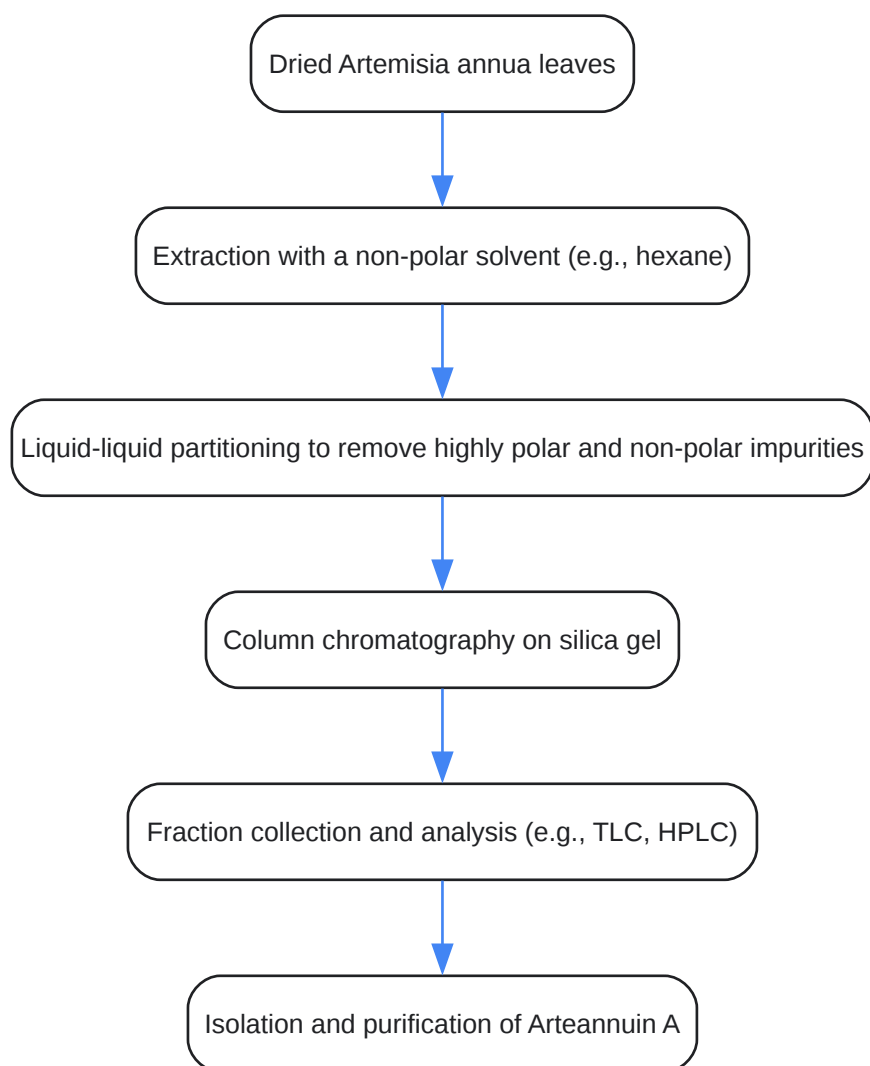
Total Synthesis

The total synthesis of **Arteannuin A** was reported in 1986. A key publication in Tetrahedron outlines a synthetic route, though the detailed experimental procedures are not provided in publicly available abstracts.[1][2] Similarly, a synthesis is described in Acta Chimica Sinica, but access to the full text with the experimental section is limited.[3]

Isolation from Artemisia annua

Arteannuin A is a naturally occurring compound found in the plant *Artemisia annua*. [4] Standard extraction techniques for isolating sesquiterpenoids from this plant typically involve the use of organic solvents such as hexane, followed by chromatographic purification. [5][6] While specific protocols optimized for **Arteannuin A** are not detailed in recent literature, a general workflow can be inferred.

Workflow for the Postulated Isolation of **Arteannuin A**



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Caption: A generalized workflow for the isolation of **Arteannuin A** from *Artemisia annua*.

Biological Activity and Mechanism of Action

There is a significant lack of specific data on the biological activity and mechanism of action of **Arteannuin A** in the current scientific literature. The vast majority of research on compounds from *Artemisia annua* has focused on Artemisinin and, to a lesser extent, Arteannuin B.

- Artemisinin is a potent antimalarial drug, and its mechanism of action is well-documented, involving the iron-mediated cleavage of its endoperoxide bridge, leading to the generation of reactive oxygen species that damage parasitic proteins.^{[7][8]}

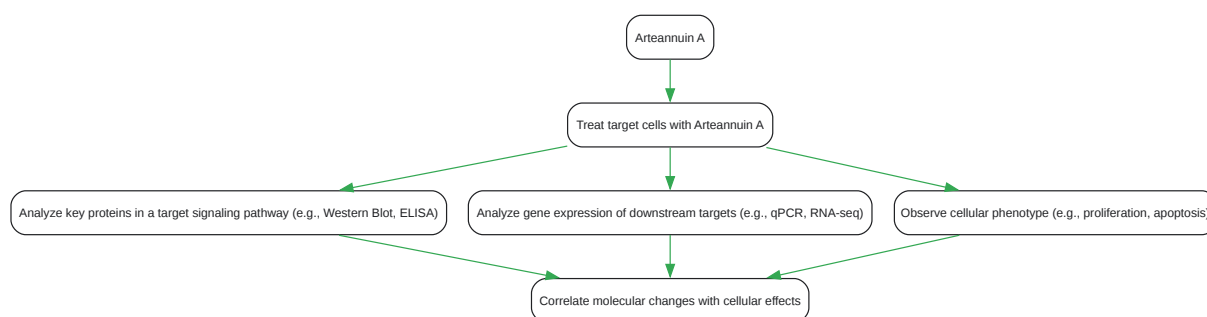
- Arteannuin B has been investigated for its anti-inflammatory and cytotoxic properties.[9][10] Studies have shown its potential to inhibit the NF- κ B signaling pathway and its synergistic effects with artemisinin against malaria parasites.[10][11]

It is crucial to note that these findings for Artemisinin and Arteannuin B cannot be directly extrapolated to **Arteannuin A** due to differences in their chemical structures. The absence of the endoperoxide bridge in **Arteannuin A**, a key feature for the antimalarial activity of Artemisinin, suggests a different biological profile.

Signaling Pathways

Due to the limited research on the specific biological effects of **Arteannuin A**, there is currently no information available detailing its interaction with or modulation of any signaling pathways. The diagram below illustrates a hypothetical workflow for investigating the potential effects of **Arteannuin A** on a generic signaling pathway.

Workflow for Investigating the Effect of **Arteannuin A** on a Signaling Pathway



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Caption: A conceptual workflow for elucidating the impact of **Arteannuin A** on cellular signaling.

Future Directions and Conclusion

Arteannuin A represents an under-explored natural product with a defined chemical structure. The primary obstacle to its further investigation is the lack of accessible, detailed experimental protocols for its synthesis and isolation, and a near-complete absence of data on its biological activity. Future research should focus on:

- Reproducing and documenting the total synthesis of **Arteannuin A** to provide a reliable source of the compound for biological screening.
- Developing and publishing a standardized protocol for the isolation of **Arteannuin A** from *Artemisia annua*.
- Conducting broad biological screening of pure **Arteannuin A** to identify any potential therapeutic activities.
- Investigating the mechanism of action of any identified biological effects, including its impact on cellular signaling pathways.

In conclusion, while this guide provides the foundational chemical information for **Arteannuin A**, it primarily serves to highlight the significant opportunities that exist for novel research into this natural product. The scientific community is encouraged to build upon the early synthetic work and explore the untapped potential of **Arteannuin A**.

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